

Application Notes and Protocols for Handling and Disposal of NRX-252262

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Compound of Interest

Compound Name: NRX-252262

Cat. No.: B8087031

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Disclaimer: A specific Safety Data Sheet (SDS) for **NRX-252262** could not be located. The following guidelines are based on the chemical properties of its known structural components, including dichlorophenyl, trifluoromethyl, and pyridinone moieties, and general laboratory safety practices for handling similar chemical compounds. These recommendations should be supplemented with a thorough risk assessment by the user and adherence to all applicable local, state, and federal regulations. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Introduction

NRX-252262 is a research chemical identified as a potent enhancer of the interaction between β -Catenin and its E3 ligase, SCF β -TrCP, leading to the degradation of mutant β -catenin.[1][2][3] Its utility in drug discovery and development research necessitates clear protocols for its safe handling and disposal to protect researchers and the environment.

Chemical and Physical Properties

A summary of the known properties of **NRX-252262** is presented below. This information is aggregated from various chemical suppliers and research articles.

Property	Value	Source
Chemical Name	4-((2,6-dichlorophenyl)thio)-3-(5,6-dimethoxyisoindoline-2-carbonyl)-6-(trifluoromethyl)pyridin-2(1H)-one	[4]
CAS Number	2438637-61-5	[1]
Molecular Formula	C23H17Cl2F3N2O4S	[1]
Molecular Weight	545.35 g/mol	[1]
Appearance	White solid	[5]
Solubility	Soluble in DMSO and DMF	[5]
Purity (HPLC)	≥ 95%	[5]

Storage and Stability

Proper storage is crucial to maintain the integrity of **NRX-252262**. The following storage conditions are recommended based on information from suppliers.

Condition	Duration	Temperature	Atmosphere	Light
Short-term	Days to Weeks	0 - 4 °C	Dry	Dark
Long-term	Months to Years	-20 °C or -80°C	Dry	Dark

Note: Stock solutions are typically stable for up to 1 year at -20°C or 2 years at -80°C when stored properly.[2]

Health and Safety Precautions

While specific toxicological data for **NRX-252262** is unavailable, its chemical structure suggests that it should be handled with care. The presence of halogenated aromatic rings indicates potential for irritation and toxicity.

Standard laboratory PPE is required when handling **NRX-252262** in solid or solution form.

PPE	Specification
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. A NIOSH-approved respirator may be necessary for handling large quantities or if engineering controls are insufficient.

- Work with **NRX-252262** should be conducted in a well-ventilated laboratory.
- A chemical fume hood is recommended for all procedures involving the handling of the solid compound or preparation of stock solutions to minimize inhalation exposure.
- An eyewash station and safety shower should be readily accessible.

Experimental Protocols

- Pre-weighing Preparation: Ensure all necessary PPE is worn. Prepare the balance and weighing materials inside a chemical fume hood.
- Weighing: Carefully weigh the desired amount of solid **NRX-252262**.
- Solubilization: Add the appropriate volume of a suitable solvent (e.g., DMSO) to the solid to achieve the desired concentration.
- Mixing: Gently vortex or sonicate the solution until the solid is completely dissolved.
- Storage: Store the stock solution in a tightly sealed vial at -20°C or -80°C, protected from light.
- Evacuate: Immediately evacuate the spill area.

- Alert: Notify colleagues and the laboratory supervisor.
- Assess: From a safe distance, assess the extent of the spill.
- Contain (if safe to do so): For small spills, and if properly trained and equipped, contain the spill using an appropriate absorbent material (e.g., chemical absorbent pads or vermiculite).
- Clean-up: Wearing appropriate PPE, carefully collect the absorbent material and spilled substance into a designated hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous chemical waste.

Disposal Guidelines

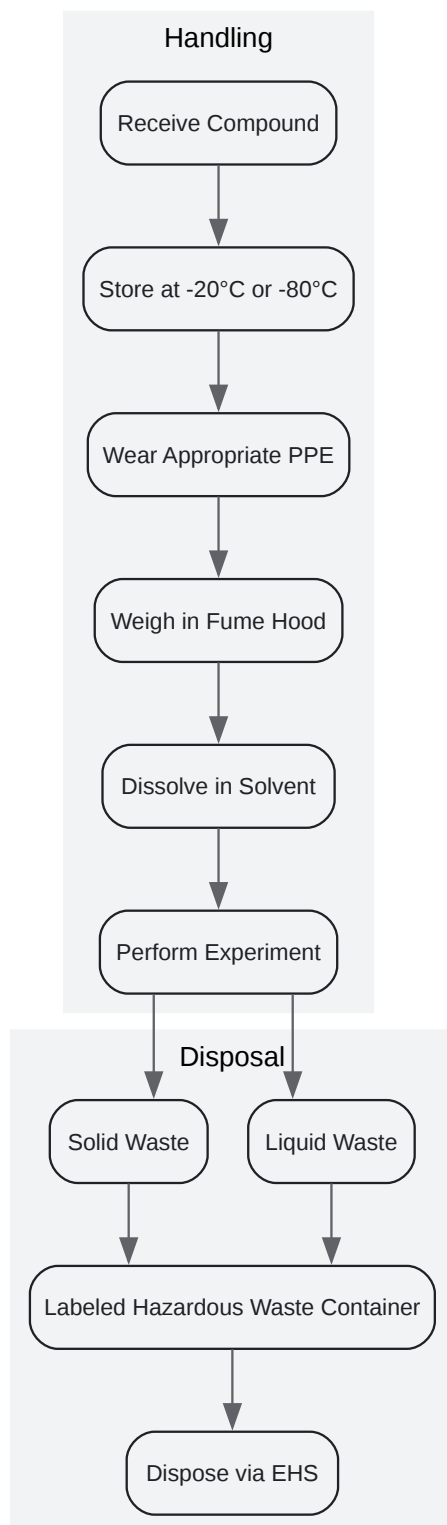
All waste containing **NRX-252262** must be treated as hazardous chemical waste.

- Solid Waste: Unused **NRX-252262**, contaminated PPE (gloves, weigh boats, etc.), and spill clean-up materials should be collected in a clearly labeled, sealed container for solid chemical waste.
- Liquid Waste: Unused solutions of **NRX-252262** and contaminated solvents should be collected in a designated, sealed container for halogenated organic waste.
- Sharps Waste: Needles and syringes used to handle solutions of **NRX-252262** should be disposed of in a designated sharps container.
- Labeling: Ensure all waste containers are clearly and accurately labeled with the contents, including the full chemical name "**NRX-252262**" and the appropriate hazard warnings.
- Storage: Store waste containers in a designated, well-ventilated, and secure secondary containment area until they are collected for disposal.
- Collection: Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal contractor.

Do not dispose of **NRX-252262** down the drain or in regular trash.

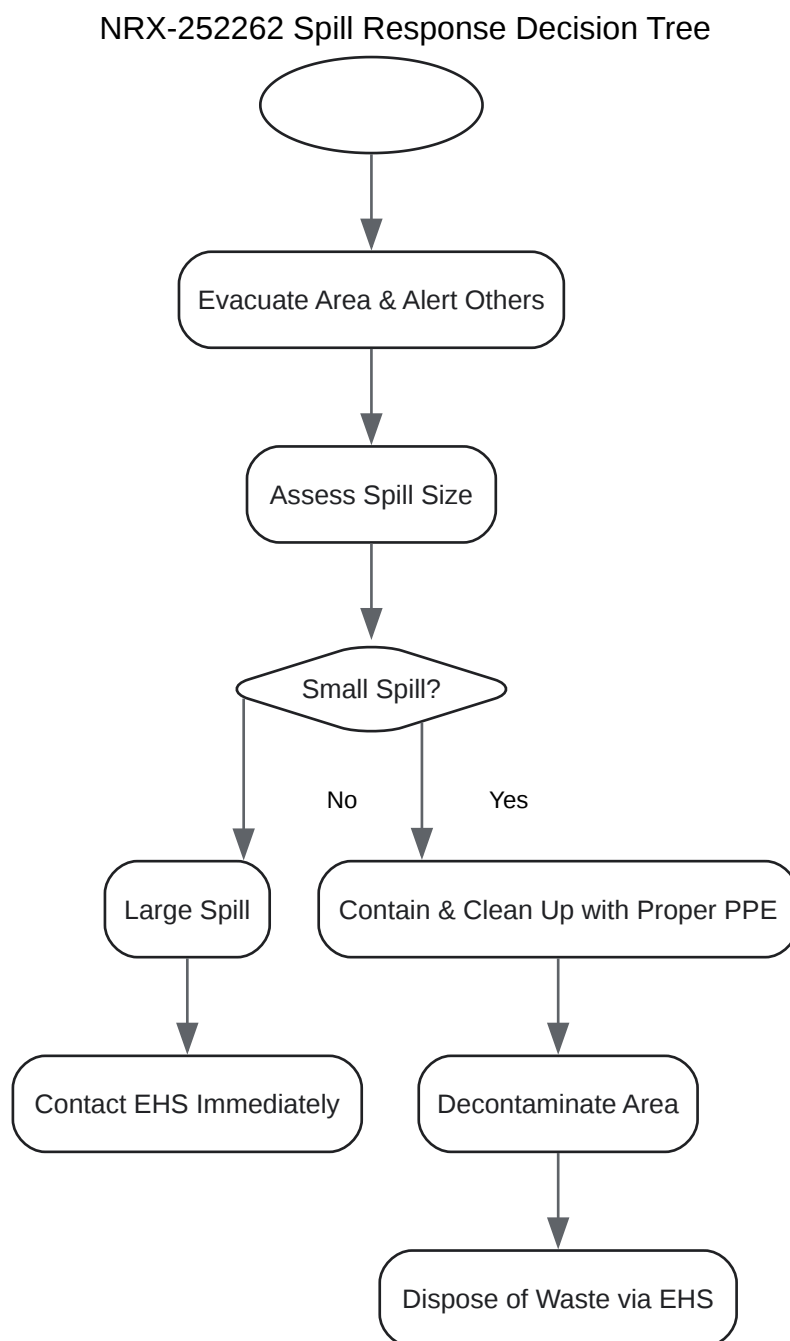
Visualizations

NRX-252262 Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **NRX-252262**.



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Caption: Decision tree for responding to a spill of **NRX-252262**.

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